

Navigating the Disposal of Fibrostat: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fibrostat*

Cat. No.: *B15585074*

[Get Quote](#)

For researchers and scientists, the proper management and disposal of chemical and pharmaceutical compounds are critical for ensuring a safe laboratory environment and maintaining regulatory compliance. The term "**Fibrostat**" can refer to two distinct substances: a pharmaceutical formulation containing Tranexamic Acid, used as an antifibrinolytic agent, and a selective HDAC6 inhibitor used in fibrosis research. This guide provides comprehensive, step-by-step disposal procedures for both, ensuring the safety of personnel and the protection of the environment.

Part 1: Disposal of Fibrostat (Tranexamic Acid)

Fibrostat as a pharmaceutical product contains Tranexamic Acid, an antifibrinolytic agent used to control bleeding. While not classified as a hazardous substance under most workplace safety standards, proper disposal is essential to prevent environmental release.^{[1][2]}

Key Safety and Disposal Data for Tranexamic Acid

The following table summarizes essential data for the handling and disposal of Tranexamic Acid-based products.

Property	Value
Chemical Name	Tranexamic Acid
CAS Number	1197-18-8
Primary Hazard	May cause skin and eye irritation.[2][3]
Environmental Hazard	Not classified as environmentally hazardous, but releases to the environment should be avoided. [4][5]
Primary Disposal Method	Dispose of waste in accordance with all applicable federal, state, and local regulations. [4] Incineration is a common method.
Spill Procedure	For liquid spills, collect with absorbent material. For solid spills, sweep or vacuum up material into a suitable disposal container.[4][6]

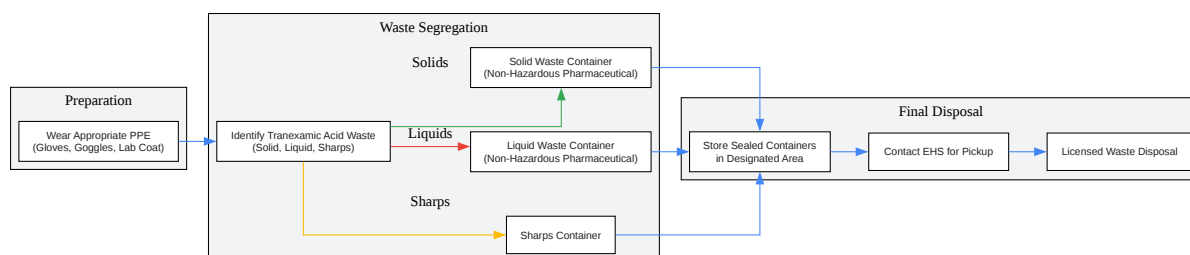
Step-by-Step Disposal Protocol for Tranexamic Acid

This protocol outlines the standard procedure for disposing of unused, expired, or contaminated Tranexamic Acid (**Fibrostat**) in a laboratory or clinical research setting.

- Personal Protective Equipment (PPE): Before handling waste, ensure you are wearing appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[3]
- Waste Segregation:
 - Solid Waste: Collect unused or expired tablets/capsules, and any materials grossly contaminated with Tranexamic Acid (e.g., weigh paper, contaminated gloves), in a designated, clearly labeled "Non-Hazardous Pharmaceutical Waste" container.
 - Liquid Waste: Collect solutions of Tranexamic Acid and contaminated solvents in a separate, clearly labeled "Non-Hazardous Pharmaceutical Waste" container for liquids. Do not pour solutions down the drain.[7]

- Sharps: Any sharps (needles, syringes, etc.) contaminated with Tranexamic Acid should be placed in a designated sharps container.
- Container Management:
 - Ensure waste containers are sealed and stored in a designated, secure area away from general laboratory traffic.
 - Label containers clearly with the contents ("Waste Tranexamic Acid") and the date.
- Disposal of Empty Containers:
 - Empty stock bottles or vials should be triple-rinsed with a suitable solvent (e.g., water).
 - The first rinsate should be collected and disposed of as liquid pharmaceutical waste.^[8]
 - After rinsing, deface or remove the label to prevent misuse. The clean, empty container can then be disposed of in the regular trash or recycling, in accordance with institutional policy.
- Final Disposal:
 - Once the pharmaceutical waste container is full, securely seal the lid.
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

Disposal Workflow for Fibrostat (Tranexamic Acid)



[Click to download full resolution via product page](#)

Caption: Disposal workflow for pharmaceutical Tranexamic Acid.

Part 2: Disposal of Fibrostat (HDAC6 Inhibitor)

In a research context, **Fibrostat** is a selective histone deacetylase 6 (HDAC6) inhibitor.^[9] As a potent, bioactive small molecule with potentially uncharacterized toxicological properties, it must be treated as hazardous chemical waste.^{[10][11]}

Key Safety and Disposal Data for HDAC Inhibitors

The following table summarizes general data for the handling and disposal of research-grade HDAC inhibitors like **Fibrostat**.

Property	Value
Chemical Class	Histone Deacetylase (HDAC) Inhibitor
Primary Hazard	Biologically active, potentially cytotoxic or toxic. Handle as a hazardous chemical.[11][12]
Environmental Hazard	May be toxic to aquatic life with long-lasting effects.[10] Releases to the environment must be avoided.
Primary Disposal Method	Collection by a licensed hazardous waste contractor for incineration or other approved destruction methods.[12]
Spill Procedure	Isolate the area. Absorb liquid spills with inert material. Collect all contaminated materials into a sealed container for hazardous waste disposal.[11]

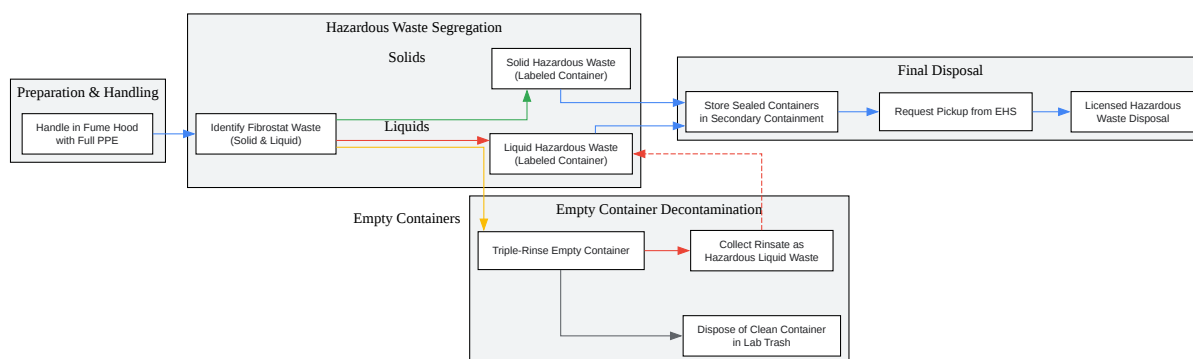
Step-by-Step Disposal Protocol for Fibrostat (HDAC6 Inhibitor)

This protocol provides a standard operating procedure for the disposal of the research chemical **Fibrostat**.

- Personal Protective Equipment (PPE) & Engineering Controls:
 - Always wear appropriate PPE: double nitrile gloves, a lab coat, and chemical safety goggles.[13]
 - All handling of **Fibrostat**, including weighing and preparing for disposal, must be conducted in a certified chemical fume hood to prevent inhalation.[11]
- Waste Segregation and Collection:
 - Solid Waste: Collect all solid **Fibrostat** waste, including unused powder and contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a dedicated, leak-proof, and clearly labeled hazardous waste container.[10]

- Liquid Waste: Collect solutions of **Fibrostat** and contaminated solvents in a separate, compatible, and properly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless permitted by your institution's EHS guidelines.[\[10\]](#)
- Container Labeling and Storage:
 - Affix a hazardous waste label to the container as soon as the first waste is added.
 - The label must include "Hazardous Waste," the full chemical name ("**Fibrostat** (HDAC6 Inhibitor)"), and a list of all constituents (including solvents).[\[11\]](#)
 - Store the sealed waste container in a designated, secure satellite accumulation area (SAA) with secondary containment.[\[12\]](#)
- Disposal of Empty Containers:
 - To be considered non-hazardous, an empty container must be triple-rinsed with a suitable solvent.[\[10\]](#)
 - The rinsate from this cleaning process must be collected and treated as hazardous liquid waste.[\[10\]](#)
 - After triple-rinsing and air-drying in a fume hood, deface the original label, and the container may be disposed of in the regular laboratory trash.[\[10\]](#)
- Final Disposal:
 - Once the hazardous waste container is full, or if waste has been stored for the maximum allowable time per institutional policy, contact your EHS department to schedule a waste pickup.
 - Under no circumstances should **Fibrostat** (HDAC6 Inhibitor) be disposed of down the sink or in the regular trash.[\[10\]](#)

Disposal Workflow for Fibrostat (HDAC6 Inhibitor)



[Click to download full resolution via product page](#)

Caption: Disposal workflow for research-grade **Fibrostat** (HDAC6 Inhibitor).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caplin-us.com [caplin-us.com]
- 2. punchout.medline.com [punchout.medline.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. cdn.pfizer.com [cdn.pfizer.com]

- [5. pccarx.com \[pccarx.com\]](#)
- [6. us.provepharm.com \[us.provepharm.com\]](#)
- [7. avenalab.com \[avenalab.com\]](#)
- [8. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [9. medchemexpress.com \[medchemexpress.com\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Navigating the Disposal of Fibrostat: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15585074/docs#navigating-the-disposal-of-fibrostat-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15585074/docs#navigating-the-disposal-of-fibrostat-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)